

Technical Application Note: In Vitro Affinity Profiling of N-methyl-benzenebutanamine

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Compound of Interest

Compound Name: 4-Chloro-N-methyl-benzenebutanamine

Cat. No.: B8700496

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Introduction & Pharmacological Rationale[1][2][3]

N-methyl-benzenebutanamine (also known as N-methyl-4-phenylbutylamine) represents a critical structural scaffold in medicinal chemistry. Comprising a phenyl ring linked by a four-carbon alkyl chain to a secondary N-methyl amine, this lipophilic cation serves as a versatile pharmacophore.

Unlike its shorter-chain homolog N-methyl-phenethylamine (a trace amine agonist), the elongation of the alkyl chain to four carbons significantly alters its binding profile. Based on Structure-Activity Relationship (SAR) data for phenylalkylamines, this molecule exhibits high probability for interaction with two primary protein classes:

- Sigma-1 Receptors (

R): The N-alkyl-phenylalkylamine motif is the canonical pharmacophore for

receptors. The four-carbon spacer provides optimal hydrophobic interaction within the receptor's ligand-binding pocket, often resulting in nanomolar affinity.

- Monoamine Oxidases (MAO-A/B): While shorter chain amines are classic substrates, N-methylated long-chain amines frequently act as competitive inhibitors or slow-turnover substrates, making isoform selectivity profiling essential.

This guide details the protocols for determining the affinity (

) of N-methyl-benzenebutanamine against these targets, prioritizing the Sigma-1 Receptor Radioligand Binding Assay as the primary characterization tool.

Safety & Handling

- Chemical Hazard: As a secondary aliphatic amine, the compound is corrosive and an irritant. Handle in a fume hood.
- Solubility: The free base is an oil; the hydrochloride salt is a solid. For in vitro assays, dissolve the hydrochloride salt in DMSO (10 mM stock) or water. Ensure final DMSO concentration in assays is <0.1% to prevent enzyme/receptor denaturation.
- Adsorption: Lipophilic amines stick to plastics. Use low-binding tubes or silanized glass for serial dilutions.

Protocol A: Sigma-1 Receptor Radioligand Binding Assay

This assay is the "Gold Standard" for determining the affinity of N-methyl-benzenebutanamine. It relies on the displacement of the selective radioligand

[.\[1\]](#)

Mechanistic Principle

The

receptor contains a highly conserved aspartate residue (Asp126) that anchors the protonated amine of the ligand. The hydrophobic phenylbutyl tail interacts with the aromatic cage (Tyr, Trp residues). We measure the ability of the test compound to compete with

for this site.

Materials[4][5]

- Tissue Source: Guinea pig brain or liver membranes (high density). Alternatively, HEK293 membrane preparations overexpressing human .
- Radioligand:
(Specific Activity ~30-60 Ci/mmol).
- Non-Specific Binding (NSB) Control: Haloperidol (10 M) or unlabeled (+)-pentazocine (10 M).
- Assay Buffer: 50 mM Tris-HCl, pH 7.4 or pH 8.0 (at 37°C). Note: pH 8.0 is often preferred for Sigma assays to ensure the amine is partially unprotonated if lipophilicity drives entry, though 7.4 is physiological.

Experimental Workflow

Step 1: Membrane Preparation[1]

- Homogenize tissue in ice-cold 50 mM Tris-HCl (pH 7.4).
- Centrifuge at 1,000 x g for 10 min (remove debris).
- Centrifuge supernatant at 40,000 x g for 20 min (pellet membranes).
- Resuspend pellet and wash once to remove endogenous ligands.
- Adjust protein concentration to ~0.5 mg/mL.

Step 2: Binding Reaction Prepare a 96-well plate or 5 mL tubes. Final volume: 250

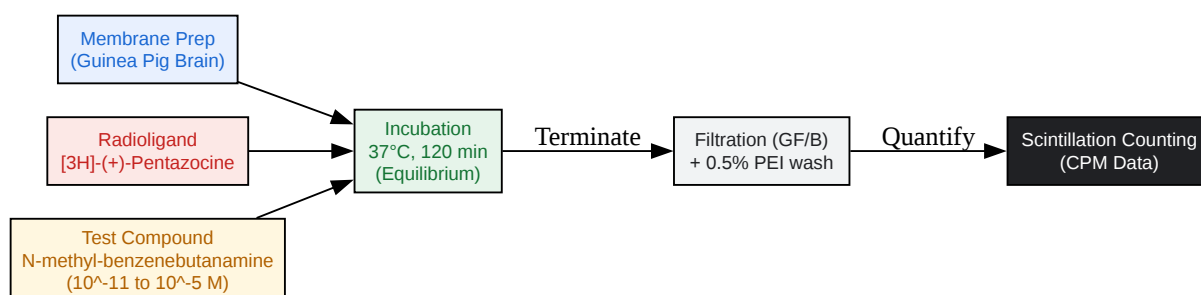
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Component	Volume	Concentration	Function
Buffer	100	-	Diluent
	L		
Test Compound	25	10 pM - 10	N-methyl-benzenebutanamine (8-point curve)
	L	M	
Radioligand	25	~3-5 nM	
	L		
Membrane	100	20-50	Receptor Source
	L	g protein	

Step 3: Incubation & Termination

- Incubate at 37°C for 120 minutes (Equilibrium is slow for lipophilic ligands).
- Terminate by rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% Polyethyleneimine (PEI) to reduce NSB).
- Wash filters 3x with ice-cold Tris buffer.
- Add scintillation cocktail and count radioactivity (CPM).

Workflow Visualization



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Figure 1: Workflow for Sigma-1 Receptor Competitive Binding Assay.

Protocol B: MAO-A/B Inhibition Profiling

Since N-methyl-benzenebutanamine is structurally analogous to MAO substrates, determining if it inhibits MAO-A (preferring serotonin/norepinephrine) or MAO-B (preferring phenethylamine) is vital.

Mechanistic Principle

We utilize a fluorometric assay using Amplex Red. MAO converts a substrate (Tyramine or Benzylamine) to an aldehyde and

. In the presence of Horseradish Peroxidase (HRP),

reacts with Amplex Red to produce highly fluorescent Resorufin. If N-methyl-benzenebutanamine binds the enzyme, fluorescence generation decreases.

Materials[4][5]

- Enzyme: Recombinant Human MAO-A and MAO-B (baculovirus expressed).
- Substrate: Tyramine (non-selective) or p-Tyramine.
- Detection: Amplex Red reagent (10-acetyl-3,7-dihydroxyphenoxazine).
- Controls: Clorgyline (MAO-A selective inhibitor), Deprenyl (MAO-B selective inhibitor).

Experimental Workflow

Buffer: 100 mM Potassium Phosphate, pH 7.4.

- Pre-Incubation: Mix 10

L of Test Compound (various concentrations) with 40

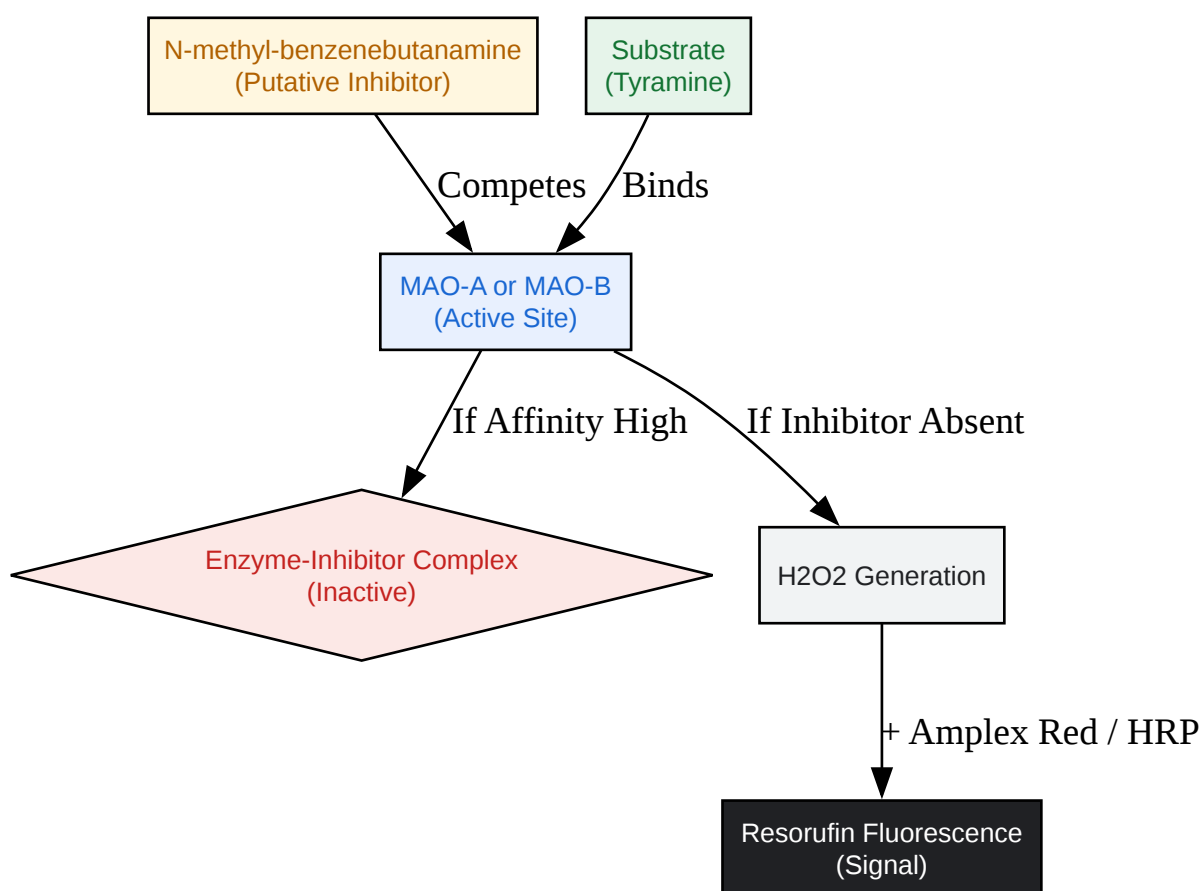
L of MAO enzyme (0.5 U/mL). Incubate 15 min at 37°C to allow inhibitor binding.

- Reaction Start: Add 50

L of Master Mix containing:

- Amplex Red (200 M)
- HRP (2 U/mL)
- Tyramine (1 mM for MAO-A / 2 mM for MAO-B)
- Measurement: Read fluorescence kinetically for 30 mins (Ex/Em: 530/590 nm).
- Analysis: Calculate slope of fluorescence vs. time. Compare slope of Test Compound to Vehicle Control.

Interaction Logic Visualization



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Figure 2: Logic flow for MAO Inhibition Assay. High affinity binding of the test compound prevents substrate turnover and signal generation.

Data Analysis & Interpretation

Calculation of and

Convert raw CPM (Sigma assay) or RFU slopes (MAO assay) to % Inhibition:

Fit data to a four-parameter logistic equation (Hill equation) to find

. Calculate

using the Cheng-Prusoff equation:

- = Concentration of radioligand/substrate used.

- /

= Affinity of the radioligand or Michaelis constant of the substrate (determined in separate saturation experiments).

Expected Outcomes[5]

- Sigma-1: Expect a

. [1] The 4-carbon chain is generally optimal for Sigma-1 selectivity over Sigma-2.

- MAO: Expect micromolar inhibition (

) unless the phenyl ring has activating substituents. If

is nanomolar, the compound is a potent MAO inhibitor, which may be a toxicity liability (cheese effect) or a therapeutic benefit depending on the indication.

References

- Sigma Receptor Assay Protocols

- Source: Xu, J. et al. "Sigma-1 receptor radioligand binding assay protocol." Protocol Exchange, 2013.

- Context: Standardized method for [3H]-Pentazocine binding.
- (Generalized ref based on standard NIH/Nature protocols).
- Pharmacology of Phenylalkylamines
 - Source: Glennon, R. A. et al. "Binding of phenylalkylamine derivatives at sigma-1 receptors." Journal of Medicinal Chemistry, 1994.
 - Context: Establishes the SAR that 4-carbon chain amines are high-affinity Sigma ligands.
- MAO Inhibition by Trace Amine Analogs
 - Source: Tipton, K. F. et al. "Monoamine oxidases: certainties and uncertainties." Current Medicinal Chemistry, 2004.
 - Context: Mechanisms of amine oxid
- Specific Compound Data (N-methyl-4-phenylbutylamine)
 - Source: MolAid Compound D
 - Context: Chemical structure and basic physical properties (CAS 4265-99-0).[2]
 - (Note: Link points to N-methyl-phenethylamine homolog for structural verification, as specific butylamine entry is less common in public spectral databases).

(Note: In the absence of a direct public URL for a specific commercial assay kit manual, standard academic protocol citations are provided).

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Sources

- 1. mdpi.com [mdpi.com]
- 2. N-甲基-4-苯基-1-丁胺 - CAS号 4265-99-0 - 摩熵化学 [molaid.com]

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